

Essential Safety and Logistical Information for Handling 4-Methoxysalicylic Acid

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Compound of Interest

Compound Name: 4-Methoxysalicylic Acid

Cat. No.: B149866

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and detailed operational and disposal plans for **4-Methoxysalicylic Acid**, ensuring a secure laboratory environment.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **4-Methoxysalicylic Acid**.

Property	Value
Molecular Formula	C ₈ H ₈ O ₄ [1][2]
Molecular Weight	168.15 g/mol [1][2]
Appearance	Off-white to beige powder/crystalline solid.[1][3]
Melting Point	158-159 °C[1]
Boiling Point	217.07 °C (estimate)[1]
Solubility	Soluble in Methanol and DMSO (33 mg/mL). Slightly soluble in water.[3][4][5]
pKa	3.22 ± 0.10 (Predicted)[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure to **4-Methoxysalicylic Acid**.

The following table outlines the recommended PPE for handling this compound.

Protection Type	Recommended Equipment	Specifications and Rationale
Eye and Face Protection	Chemical safety goggles and a face shield	Standard safety glasses are insufficient. Chemical safety goggles provide a seal around the eyes to protect against dust particles. A face shield should be worn over goggles when handling larger quantities or when there is a significant risk of splashing.
Hand Protection	Chemical-resistant nitrile gloves (minimum 5-mil thickness)	While specific breakthrough times for 4-Methoxysalicylic Acid are not readily available, nitrile gloves offer good resistance to a range of chemicals, including weak acids. ^{[6][7][8]} For incidental contact, a minimum thickness of 5-mil is recommended. If prolonged contact is anticipated, double-gloving is advised. Gloves should be inspected before each use and changed immediately if contaminated.
Body Protection	Chemical-resistant laboratory coat	A lab coat, preferably one that is chemical-resistant, should be worn and fully buttoned. Ensure the material is appropriate for the solvents being used in the procedure.
Respiratory Protection	NIOSH-approved air-purifying respirator with P95 or P100 particulate filters	A respirator is required when handling the powder outside of a certified chemical fume hood

or when dust generation is likely.^{[9][10][11]} For this organic acid powder, a half-mask or full-face respirator equipped with P95 (95% efficient) or P100 (99.97% efficient) particulate filters is recommended.

Operational Plan: Experimental Protocol for Weighing and Dissolving

This protocol provides a step-by-step guide for safely weighing and dissolving solid **4-Methoxysalicylic Acid** in a laboratory setting.

1. Preparation:

- Ensure a certified chemical fume hood is operational.
- Cover the work surface within the fume hood with disposable absorbent bench paper.
- Assemble all necessary equipment (e.g., analytical balance, glassware, spatulas, weighing paper/boat, and solvent) and place them inside the fume hood.
- Don the appropriate PPE as detailed in the table above.

2. Weighing the Compound:

- All weighing operations must be performed inside the chemical fume hood to contain any airborne powder.^{[12][13][14]}
- Place a clean, appropriately sized weigh boat or a piece of creased weighing paper on the analytical balance and tare the balance.
- Carefully open the container of **4-Methoxysalicylic Acid**.

- Using a clean, dedicated spatula, gently transfer the desired amount of powder onto the weigh boat. Avoid creating dust by handling the powder with slow and deliberate movements. [\[12\]](#)
- Once the desired mass is obtained, securely close the primary container of **4-Methoxysalicylic Acid**.

3. Dissolving the Compound:

- Carefully transfer the weighed powder from the weigh boat into the receiving vessel (e.g., a beaker or flask).
- To ensure a quantitative transfer, rinse the weigh boat with a small amount of the desired solvent, and add the rinsate to the receiving vessel.
- Slowly add the remaining solvent to the receiving vessel containing the powder.
- If necessary, gently swirl or stir the mixture to facilitate dissolution.
- Ensure the final solution container is clearly and accurately labeled with the chemical name, concentration, date, and your initials.

Disposal Plan

Proper disposal of **4-Methoxysalicylic Acid** and any contaminated materials is critical for laboratory safety and environmental protection.

1. Waste Collection and Segregation:

- All solid waste contaminated with **4-Methoxysalicylic Acid** (e.g., used gloves, weigh boats, bench paper) should be placed in a designated, sealed, and clearly labeled hazardous waste container.
- Unused or excess **4-Methoxysalicylic Acid** powder should also be disposed of as hazardous waste.
- Solutions of **4-Methoxysalicylic Acid** should be collected in a separate, compatible, and clearly labeled liquid hazardous waste container. Do not mix with other waste streams unless

compatibility has been verified.

2. Disposal Method:

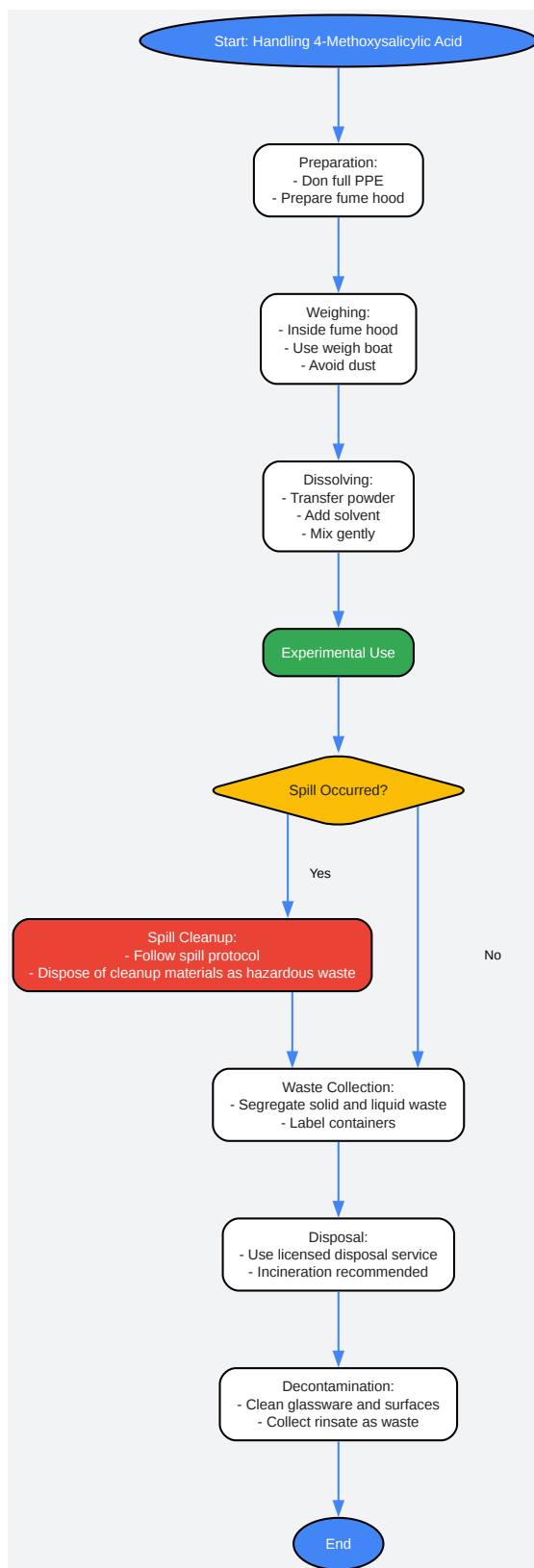
- The recommended method for the disposal of **4-Methoxysalicylic Acid** is through a licensed professional waste disposal service.
- A common disposal technique for this type of organic compound is incineration. The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.
- Never dispose of **4-Methoxysalicylic Acid** down the drain or in the regular trash.

3. Decontamination:

- All glassware and equipment that have come into contact with **4-Methoxysalicylic Acid** should be thoroughly decontaminated.
- Wash contaminated surfaces and equipment with an appropriate solvent, followed by soap and water. Collect all rinsate as hazardous liquid waste.

Workflow Diagram

The following diagram illustrates the key steps and decision points in the safe handling and disposal of **4-Methoxysalicylic Acid**.



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